

# Application Note & Protocol: Measurement of the Photoabsorption Cross-Section of $^{52}\text{Cr}$

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## Compound of Interest

Compound Name: **Chromium-52**

Cat. No.: **B577009**

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## Introduction

The study of photonuclear reactions, where a photon interacts with an atomic nucleus, is crucial for a wide range of applications, including fundamental nuclear physics, astrophysics, medical isotope production, and radiation shielding design.[1][2] The photoabsorption cross-section,  $\sigma(\gamma, \text{abs})$ , quantifies the probability of a photon being absorbed by a nucleus as a function of photon energy. For medium-mass nuclei like **Chromium-52** ( $^{52}\text{Cr}$ ), the most abundant stable isotope of chromium (83.789% natural abundance), the photoabsorption cross-section in the energy range of approximately 10 to 30 MeV is dominated by a broad peak known as the Giant Dipole Resonance (GDR).[3] This resonance corresponds to the collective oscillation of all the nucleus's protons against all its neutrons.[3]

Accurate measurement of the  $^{52}\text{Cr}$  photoabsorption cross-section provides essential data for validating nuclear models and for practical applications such as calculating the production yields of medical isotopes like  $^{51}\text{Cr}$ , which is used in hematology. This document details the primary experimental methodologies for measuring the  $^{52}\text{Cr}$  photoabsorption cross-section.

## Principle of Measurement

The total photoabsorption cross-section is the sum of the cross-sections for all possible outgoing reaction channels. In the GDR energy region for  $^{52}\text{Cr}$ , the dominant channels are the photoneutron reactions:

- $^{52}\text{Cr}(\gamma, \text{n})^{51}\text{Cr}$ : A photon is absorbed, and one neutron is emitted.
- $^{52}\text{Cr}(\gamma, 2\text{n})^{50}\text{Cr}$ : A photon is absorbed, and two neutrons are emitted.

The total photoabsorption cross-section can be approximated by the sum of these partial cross-sections:

- $\sigma(\gamma, \text{abs}) \approx \sigma(\gamma, \text{n}) + \sigma(\gamma, 2\text{n}) + \dots$

The measurement principle involves irradiating a known quantity of  $^{52}\text{Cr}$  with a photon beam of known energy and flux and then determining the number of reactions that occurred. This can be done through two primary approaches:

- Activation Method: This indirect method measures the radioactivity of the product nuclide (e.g.,  $^{51}\text{Cr}$  from the  $(\gamma, \text{n})$  reaction). It is well-suited for use with continuous-energy (bremsstrahlung) photon sources.
- Direct Neutron Counting: This method directly measures the neutrons emitted from the target during irradiation. It is most effective with quasi-monochromatic photon sources, as it allows for the unambiguous determination of the reaction energy.

## Experimental Protocols

Two distinct protocols based on the photon source are detailed below.

### Method 1: Bremsstrahlung Photon Beam with Activation Analysis

This method uses a continuous-energy photon beam produced by an electron accelerator and measures the resulting radioactivity of the target to determine the reaction yield.<sup>[1][2]</sup> The cross-section is then mathematically extracted from the yield data.

Experimental Protocol:

- Photon Production:
  - Generate a high-intensity electron beam using a linear accelerator (LINAC) or microtron, with precisely controlled energy (e.g., in steps from 10 to 30 MeV).

- Direct the electron beam onto a high-Z converter target (e.g., a 2 mm thick tungsten or tantalum plate) to produce a continuous-energy spectrum of photons via bremsstrahlung.
- Place the converter in a water-cooled holder to dissipate the significant heat load.
- Use a beam dump and shielding to safely stop the electron beam and minimize background radiation.
- Irradiation:
  - Place a high-purity, isotopically enriched  $^{52}\text{Cr}$  target (e.g., a thin metallic foil of known mass and thickness) downstream from the converter.
  - Use a series of collimators to ensure a well-defined photon beam spot on the target.
  - Monitor the electron beam current and duration of irradiation precisely.
- Activity Measurement:
  - After irradiation, quickly transport the activated  $^{52}\text{Cr}$  sample to a low-background counting station.
  - Use a calibrated High-Purity Germanium (HPGe) detector to measure the gamma-ray spectrum emitted from the sample.
  - For the  $^{52}\text{Cr}(\gamma, n)^{51}\text{Cr}$  reaction, the product  $^{51}\text{Cr}$  decays via electron capture with a half-life of 27.7 days, emitting a characteristic 320.1 keV gamma ray.
  - Acquire the spectrum for a sufficient duration to achieve good counting statistics. The detector efficiency at 320.1 keV must be accurately known.
- Data Analysis (Unfolding):
  - Calculate the initial activity of  $^{51}\text{Cr}$  from the measured gamma-ray counts, correcting for the detector efficiency, irradiation time, cooling time, and measurement time.
  - The measured activity corresponds to the reaction yield, which is the cross-section integrated over the entire bremsstrahlung photon spectrum.

- Repeat the irradiation and measurement at various electron beam endpoint energies (e.g., in 1 MeV increments).
- Use a computational "unfolding" technique (e.g., using codes like LOUHI-82 or Bayesian methods) to deconvolve the cross-section  $\sigma(E)$  from the measured yield curve  $Y(E_{\text{endpoint}})$ .<sup>[1][2]</sup> This step requires a precise characterization of the bremsstrahlung photon spectrum for each endpoint energy, typically obtained from Monte Carlo simulations (e.g., Geant4, FLUKA).<sup>[1]</sup>

## Method 2: Quasi-Monochromatic Photon Beam with Direct Neutron Counting

This method uses a photon beam with a narrow energy spread, allowing for a more direct measurement of the cross-section at a specific energy by counting the emitted neutrons in real-time.

### Experimental Protocol:

- Photon Production:
  - Generate a quasi-monochromatic photon beam. A common technique is Laser Compton Scattering (LCS), where a high-power laser beam collides with a relativistic electron beam from a storage ring (e.g., at the NewSUBARU facility). The energy of the resulting photons is tunable by changing the electron or laser energy.
  - Alternatively, positron annihilation-in-flight can be used to generate quasi-monochromatic photons.
  - Precisely measure the photon beam energy spectrum and flux for each measurement point, typically using an on-axis detector like a large NaI(Tl) or HPGe spectrometer.
- Irradiation and Neutron Detection:
  - Place the enriched  $^{52}\text{Cr}$  target in the path of the quasi-monochromatic photon beam.
  - Surround the target with a high-efficiency  $4\pi$  neutron detector, such as a moderated array of  $^3\text{He}$  or  $\text{BF}_3$  proportional counters. The moderator (e.g., polyethylene) slows down the

emitted neutrons to thermal energies, where the detection cross-section is high.

- Record neutron detection events in coincidence with the pulsed photon beam to reduce background from cosmic rays and ambient radiation.
- Data Analysis:
  - Calculate the number of photoneutron events for a given number of incident photons on the target.
  - Correct the raw neutron counts for the detector's efficiency, which is a function of neutron energy. This efficiency is typically determined using calibrated neutron sources and Monte Carlo simulations (e.g., MCNP).
  - Apply corrections for neutron multiplicity. Since the detector only counts neutrons, it cannot distinguish a  $(\gamma, n)$  event from a  $(\gamma, 2n)$  event (which produces two neutrons). Statistical methods or multiplicity sorting techniques are used to separate the  $\sigma(\gamma, n)$  and  $\sigma(\gamma, 2n)$  cross-sections.
  - The photoabsorption cross-section is then calculated directly using the formula:  $\sigma = N_{\text{reactions}} / (\Phi * t)$  where  $N_{\text{reactions}}$  is the corrected number of reaction events,  $\Phi$  is the total number of incident photons, and  $t$  is the number of target nuclei per unit area.

## Data Presentation

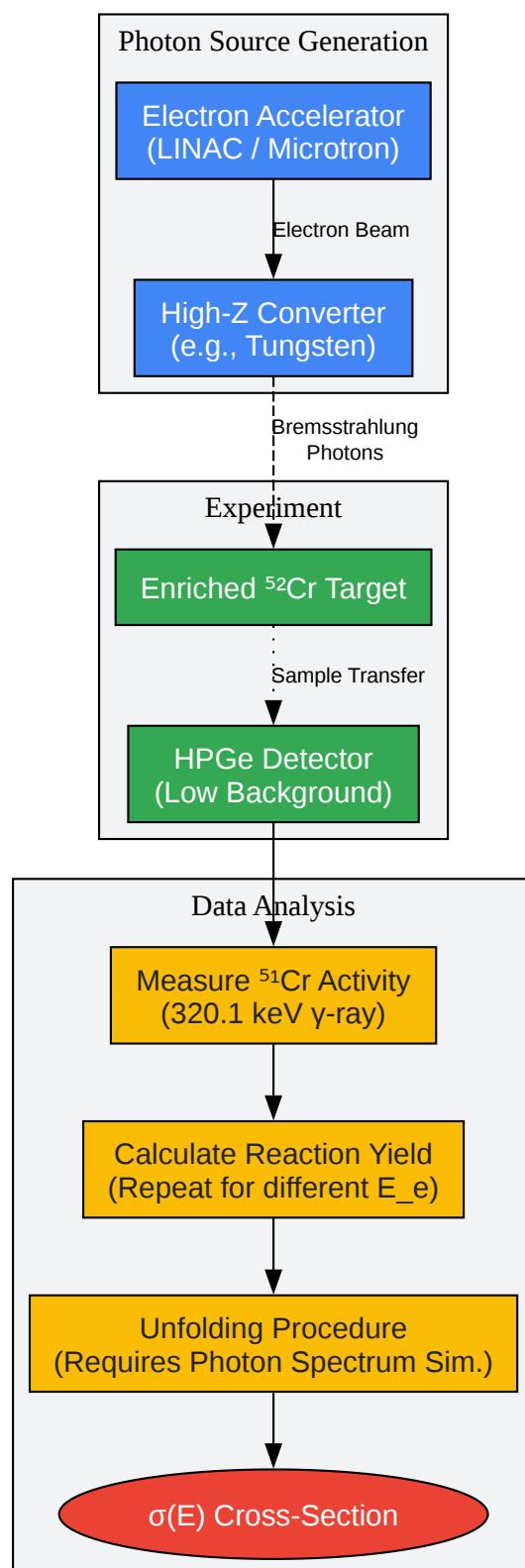
The total photoabsorption cross-section for  $^{52}\text{Cr}$  was measured with high precision using a bremsstrahlung beam. The data reveal a clear structure in the Giant Dipole Resonance region. The key parameters and selected data points from this experiment (EXFOR Entry M0763) are summarized below.

Table 1:  $^{52}\text{Cr}$  Photoabsorption Cross-Section Data

Photon Energy (MeV)	Cross-Section (mb)	Uncertainty (mb)
12.00	1.8	0.3
14.00	14.5	1.0
16.00	44.0	2.0
18.00	77.0	3.0
18.90 (Peak 1)	81.5	3.0
20.00	73.0	3.0
20.90 (Peak 2)	76.0	3.0
22.00	68.0	3.0
23.10 (Peak 3)	69.0	3.0
25.00	49.0	2.0
28.00	20.0	1.0
30.00	11.5	0.8

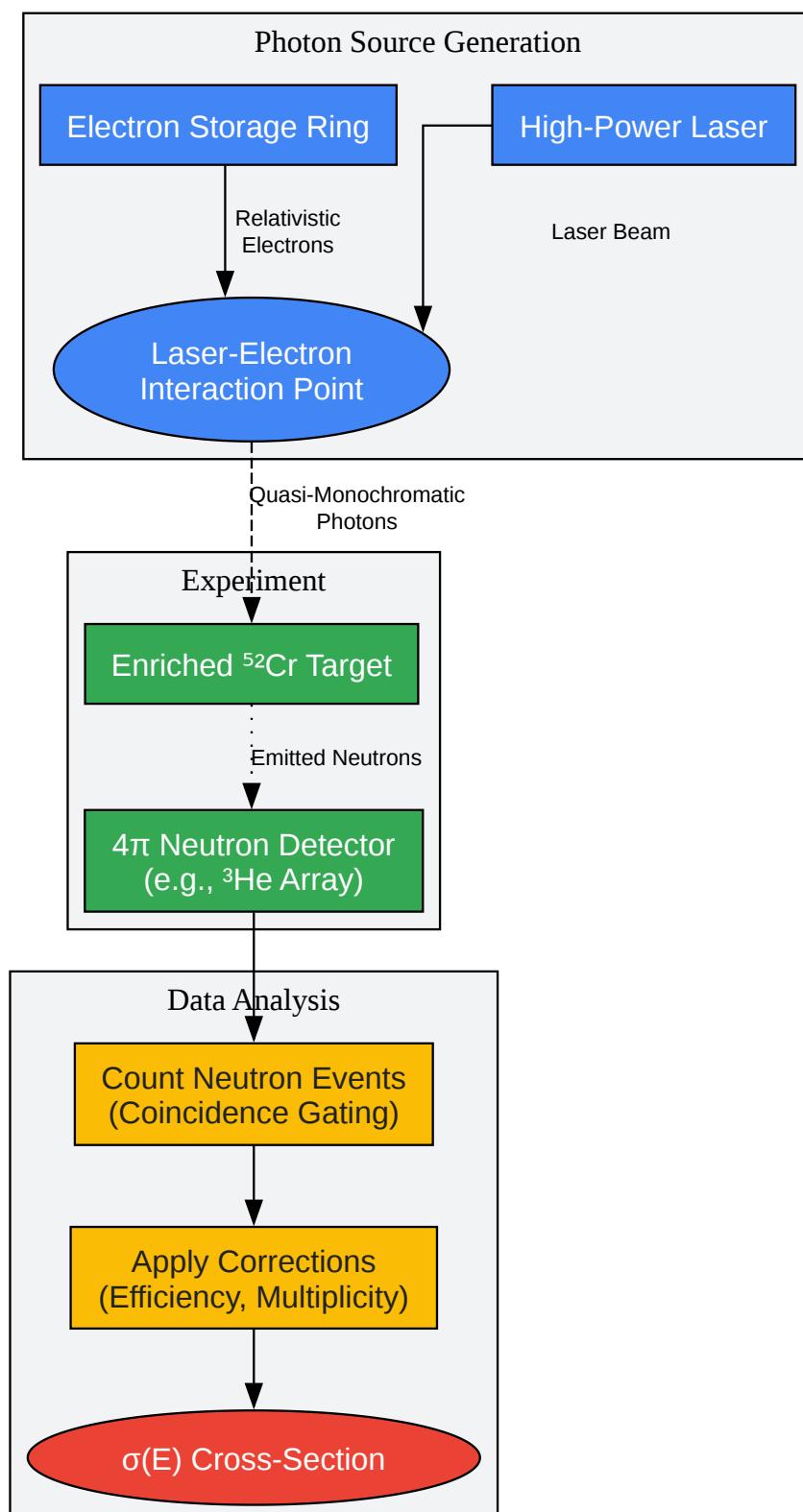
Data extracted from the EXFOR database, entry M0763, corresponding to the work cited in arXiv:0812.4652.

## Visualizations



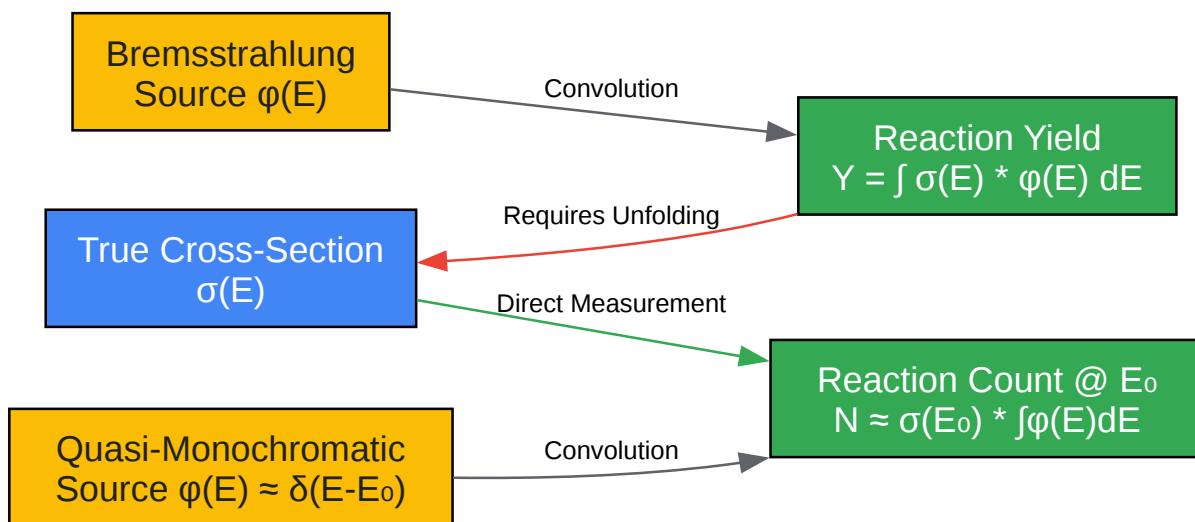
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Caption: Workflow for the Bremsstrahlung Activation Method.



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Caption: Workflow for the Quasi-Monochromatic Photon Beam Method.



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